

UTP Trisodium Salt: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Uridine triphosphate trisodium salt*

Cat. No.: *B14805702*

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For researchers, scientists, and drug development professionals, the selection of appropriate reagents is paramount to achieving reliable and reproducible experimental outcomes. Uridine-5'-triphosphate (UTP) is a critical nucleotide involved in RNA synthesis and cellular signaling. While available in various salt forms, UTP trisodium salt is frequently the preferred choice. This guide provides a comparative analysis of UTP trisodium salt against other potential forms, supported by available data, to inform your experimental design.

Enhanced Solubility and Stability: The Primary Advantages

UTP trisodium salt is favored in research and pharmaceutical applications primarily for its superior solubility and stability in aqueous solutions. The trisodium salt form of UTP is a white, crystalline powder that readily dissolves in water, forming a clear, colorless solution. This high solubility is crucial for preparing concentrated stock solutions and ensuring homogeneity in reaction mixtures.

While direct comparative studies detailing the solubility and stability of various UTP salts are not extensively published, the general principles of nucleotide chemistry suggest that salt forms, particularly sodium salts, are more soluble and stable than the free acid form. The free acid form of UTP is less soluble in water and can be less stable, especially in solutions with varying pH. The presence of sodium counter-ions helps to maintain the pH of the solution and stabilize the triphosphate chain of the UTP molecule. Anecdotal evidence and supplier

information consistently highlight the enhanced solubility and stability of the trisodium salt form, making it more suitable for a wide range of laboratory applications.

Comparative Data of UTP Salts

The following table summarizes the available physical and chemical properties of UTP trisodium salt and its common alternatives. The lack of extensive, direct comparative experimental data in the public domain necessitates a reliance on supplier-provided information and general chemical principles.

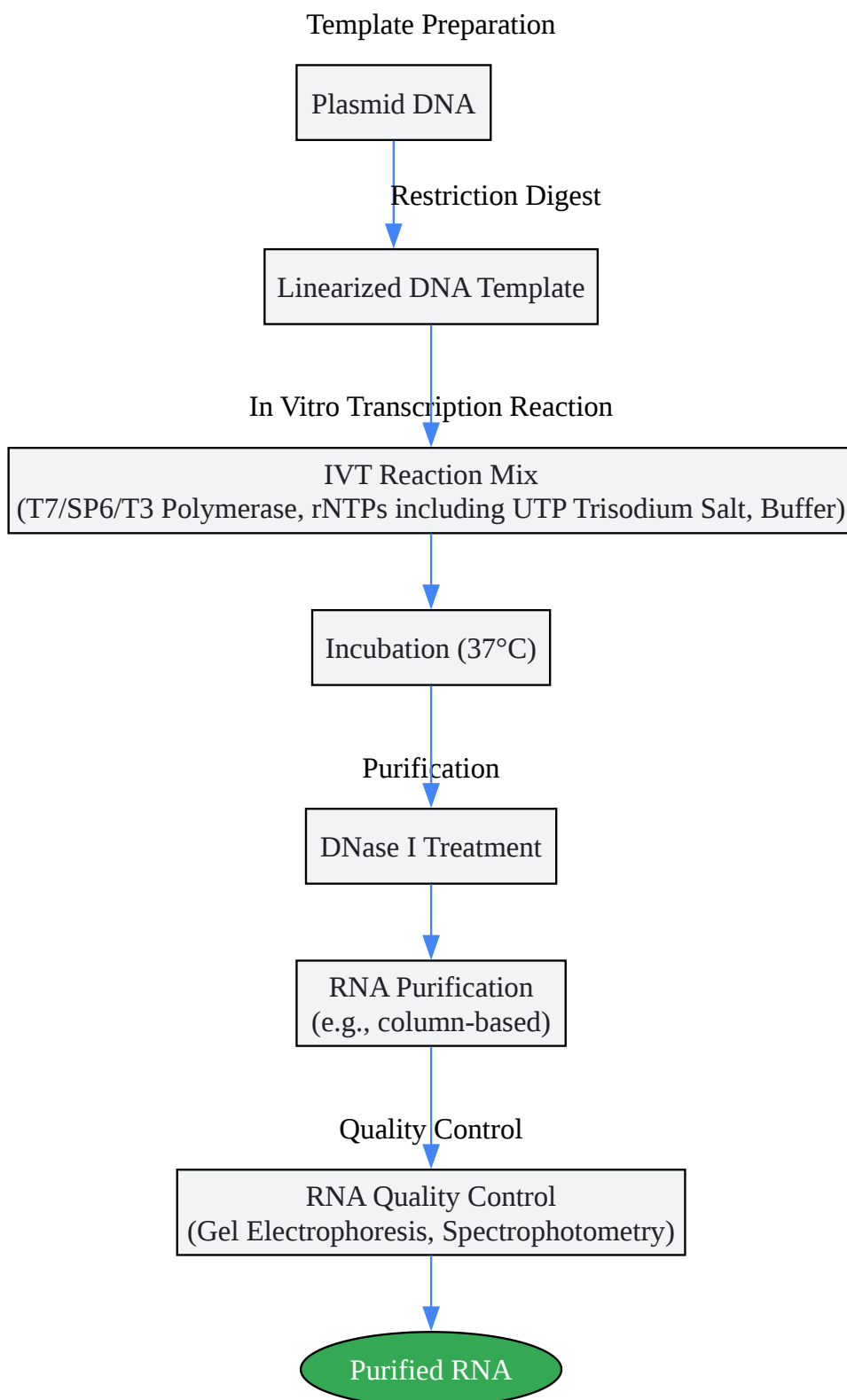
Property	UTP Trisodium Salt	UTP Disodium Salt	UTP Tetrasodium Salt	UTP (Free Acid)
Molecular Formula	$C_9H_{12}N_2Na_3O_{15}P$ 3	$C_9H_{13}N_2Na_2O_{15}P$ 3	$C_9H_{11}N_2Na_4O_{14}P$ 3S	$C_9H_{15}N_2O_{15}P_3$
Molecular Weight	550.09 g/mol	528.11 g/mol	588.13 g/mol	484.14 g/mol
Appearance	White crystalline powder	White to off-white powder	Colorless transparent liquid	Data not readily available
Solubility in Water	High (e.g., 75 g/100 mL at 20°C)[1]	Soluble in water	Soluble in water	Slightly soluble[2]
Storage Temperature	-20°C[1]	-20°C	-20°C	2-8°C (sealed, dry)
Purity (Typical)	≥95% (NMR)	≥95% by HPLC	≥95%	Data not readily available

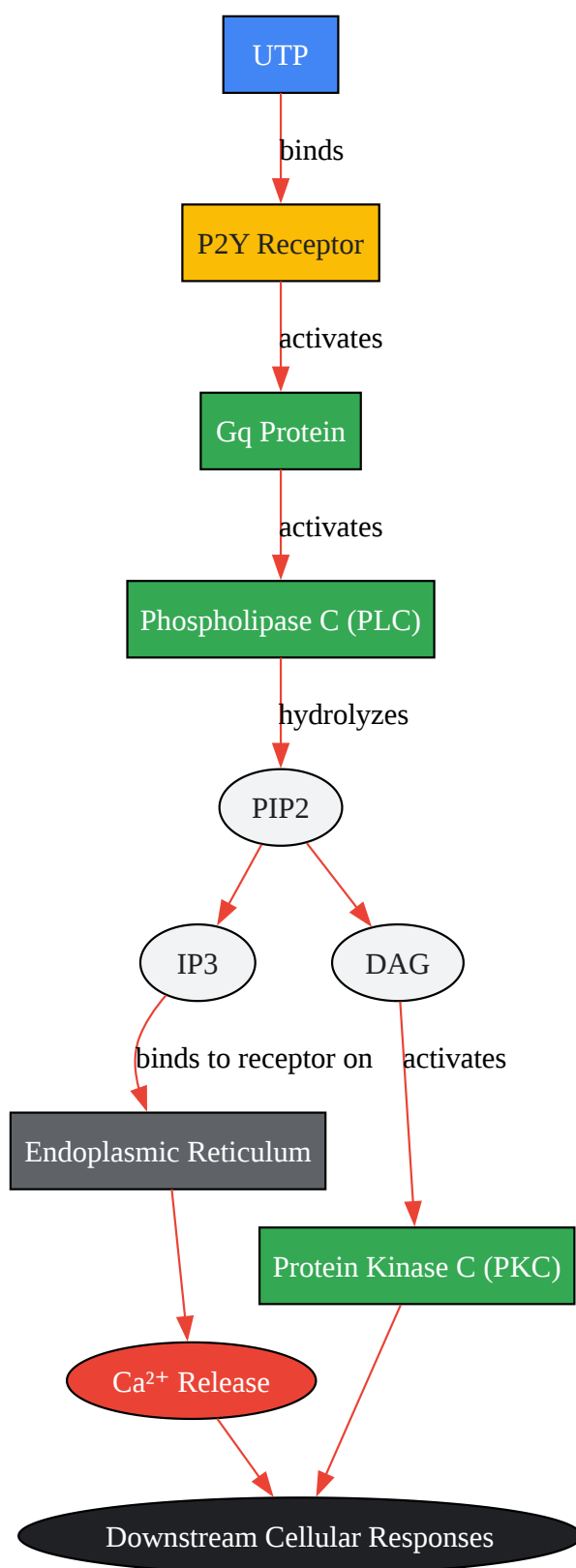
Key Applications and Experimental Considerations

UTP trisodium salt is a versatile reagent utilized in numerous molecular biology and pharmacology applications. Its high purity and stability make it an excellent substrate for various enzymes.

In Vitro Transcription

In vitro transcription (IVT) is a fundamental technique for synthesizing RNA molecules from a DNA template. UTP is one of the four essential ribonucleotide triphosphates (rNTPs) required for this process. The use of high-purity UTP trisodium salt is critical for achieving high yields of full-length RNA transcripts.





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References

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